

# An In-depth Technical Guide to the Physical Properties of 2-Fluoroethanol

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## Compound of Interest

Compound Name: 2-Fluoroethanol

Cat. No.: B046154

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This guide provides a comprehensive overview of the key physical properties of **2-Fluoroethanol**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate and detailed information for their work. This document outlines the established values for these properties, presents detailed experimental protocols for their determination, and includes a logical workflow diagram for clarity.

## Core Physical Properties

**2-Fluoroethanol** (CAS No: 371-62-0), with the chemical formula  $\text{CH}_2\text{FCH}_2\text{OH}$ , is a colorless liquid. Its physical characteristics are crucial for its handling, application in synthesis, and for safety considerations.

The boiling point and density of **2-Fluoroethanol** are summarized in the table below. These values are compiled from various reputable sources and represent the accepted physical constants for this compound under standard conditions.

Physical Property	Value	Conditions
Boiling Point	103-103.5 °C	At 757-760 mmHg
Density	1.091 g/mL	At 25 °C
1.1040 g/cm <sup>3</sup>	At 20 °C	

Note: Slight variations in reported values can be attributed to differences in experimental conditions and measurement precision.

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of a liquid such as **2-Fluoroethanol**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic constant at a given pressure.

Methodology: Micro-Boiling Point Determination using a Capillary Tube

This method is suitable for small sample volumes.

- Apparatus:
  - Small test tube
  - Capillary tube (sealed at one end)
  - Thermometer (-10 to 110 °C range)
  - Heating apparatus (e.g., oil bath or a melting point apparatus like MelTemp)[1]
  - Rubber band or wire to attach the test tube to the thermometer
- Procedure:
  - A few milliliters of **2-Fluoroethanol** are placed into the small test tube.[2]
  - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
  - The test tube assembly is attached to a thermometer.

- The entire setup is immersed in a heating bath.
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- As the liquid approaches its boiling point, the rate of bubbling from the capillary will increase significantly.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[3]
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.[3] This temperature is recorded.

Density is the mass of a substance per unit volume. It is an intrinsic property that can be used to identify a substance and assess its purity.

Methodology: Density Determination using a Pycnometer or Volumetric Glassware

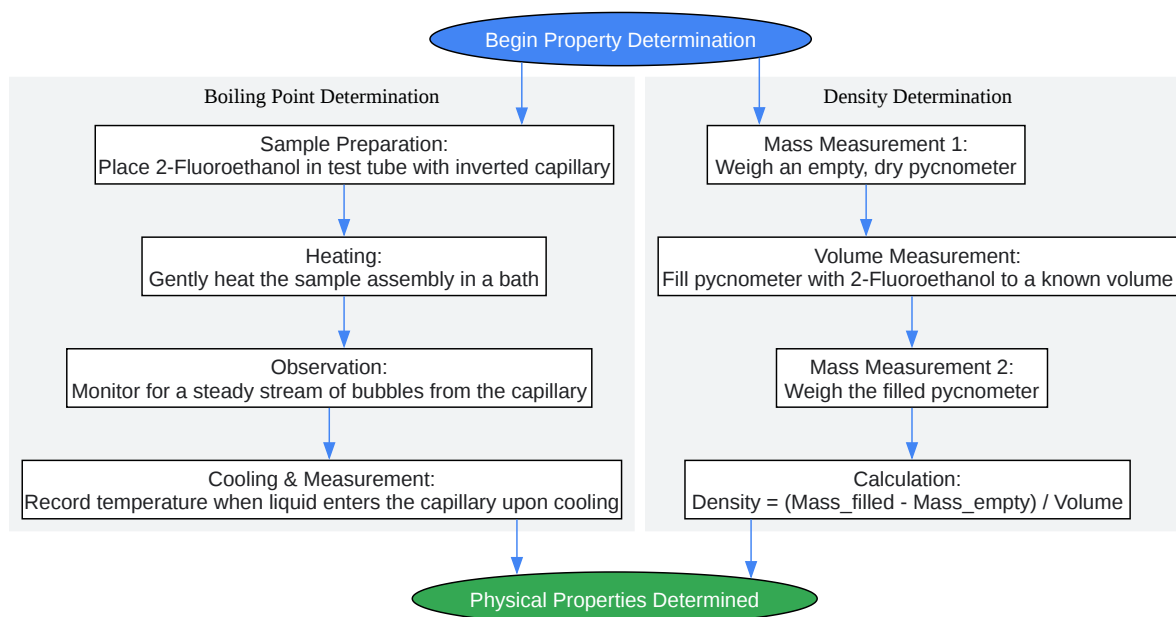
This method provides a straightforward and accurate way to determine the density of a liquid.

- Apparatus:
  - Pycnometer (density bottle) or a graduated cylinder/volumetric flask[4][5]
  - Analytical balance
  - Thermometer
- Procedure:
  - The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured using an analytical balance.
  - The pycnometer is filled with a known volume of **2-Fluoroethanol**. If using a graduated cylinder, a specific volume is carefully measured.[4]

- The mass of the pycnometer filled with the liquid is then measured.[4]
- The temperature of the liquid is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V)[4]

## Mandatory Visualization

To illustrate the logical flow of determining these physical properties, the following diagram has been generated using the DOT language.



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### Workflow for Determining Physical Properties of **2-Fluoroethanol**.

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